2-Methyl-4-nitrobenzaldehyde solubility data

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Compound of Interest

Compound Name:	*2-Methyl-4-nitrobenzaldehyde*
CAS No.:	*72005-84-6*
Cat. No.:	*B1367177*

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An In-Depth Technical Guide to the Solubility of **2-Methyl-4-nitrobenzaldehyde**

Abstract

This technical guide addresses the solubility of **2-Methyl-4-nitrobenzaldehyde**, a key aromatic aldehyde intermediate. A comprehensive review of public literature reveals a notable scarcity of quantitative solubility data for this specific compound. Consequently, this document serves as a foundational resource for researchers, scientists, and drug development professionals by providing a robust theoretical framework and detailed, field-proven experimental protocols for determining its solubility. By leveraging data from its isomers and established principles of physical chemistry, this guide offers predictive insights into its solubility profile and equips the user with the necessary methodologies to generate precise, reliable data.

Introduction: The Significance of 2-Methyl-4-nitrobenzaldehyde

2-Methyl-4-nitrobenzaldehyde ($C_8H_7NO_3$) is an aromatic organic compound featuring a benzaldehyde core substituted with a methyl group at position 2 and a nitro group at position 4. While less characterized than its isomers, 2-nitrobenzaldehyde and 4-nitrobenzaldehyde, its structural motifs suggest significant potential as an intermediate in the synthesis of

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pharmaceuticals, dyes, and other fine chemicals. In drug development, understanding a compound's solubility is paramount; it is a critical physical property that influences bioavailability, formulation, and overall therapeutic efficacy.[1] Given the absence of established data, this guide provides the essential knowledge to bridge this information gap.

Theoretical Framework for Solubility

The solubility of an organic compound is governed by the principle of "like dissolves like," which states that a solute will dissolve best in a solvent that has a similar polarity and intermolecular force profile.[2][3] The interplay between the solute's structure, the solvent's properties, and temperature dictates the extent of dissolution.

Analysis of Molecular Structure

The structure of **2-Methyl-4-nitrobenzaldehyde** contains several functional groups that collectively determine its overall polarity and solubility behavior:

- Benzene Ring: A large, non-polar, hydrophobic structure.
- Aldehyde Group (-CHO): A polar group capable of dipole-dipole interactions and acting as a hydrogen bond acceptor.[4][5][6]
- Nitro Group ($-NO_2$): A strongly electron-withdrawing and highly polar group, contributing significantly to the molecule's dipole moment.
- Methyl Group ($-CH_3$): A non-polar, electron-donating group that adds to the hydrophobic character of the molecule.

The overall polarity is a balance between the non-polar benzene ring and methyl group, and the polar aldehyde and nitro groups. Compared to its isomer 4-nitrobenzaldehyde, the presence of the non-polar methyl group in **2-Methyl-4-nitrobenzaldehyde** would be expected to slightly decrease its solubility in highly polar solvents like water.

Influence of Solvent Properties and Temperature

- Polarity: Polar solvents (e.g., water, ethanol) will interact favorably with the polar aldehyde and nitro groups, while non-polar solvents (e.g., hexane, toluene) will interact primarily with the aromatic ring.[3][7]

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- Hydrogen Bonding: The oxygen atoms in the aldehyde and nitro groups can act as hydrogen bond acceptors, enhancing solubility in protic solvents like water and alcohols.[6][8]
- Temperature: The dissolution of most solid organic compounds is an endothermic process. Therefore, the solubility of **2-Methyl-4-nitrobenzaldehyde** is expected to increase with rising temperature.[7][9]

Predicted Solubility Profile

Based on the structural analysis and data from related isomers, the following qualitative solubility profile for **2-Methyl-4-nitrobenzaldehyde** can be predicted:

Solvent Class	Predicted Solubility	Rationale
Water	Sparingly Soluble to Insoluble	The large hydrophobic aromatic ring and methyl group dominate over the polar functional groups.[9][10][11]
Alcohols (Methanol, Ethanol)	Soluble	Capable of both dipole-dipole interactions and hydrogen bonding with the solute.[9][10]
Ketones (Acetone)	Soluble	Strong dipole-dipole interactions with the polar functional groups of the solute.[10]
Ethers (Diethyl Ether)	Moderately Soluble	Can act as a hydrogen bond acceptor but is less polar than alcohols or ketones.[10][11]
Aromatic Hydrocarbons (Toluene)	Moderately Soluble	"Like dissolves like" principle applies to the aromatic rings of both solute and solvent.[9]
Alkanes (Hexane)	Sparingly Soluble	Significant mismatch in polarity; only weak van der Waals forces are possible.[4]

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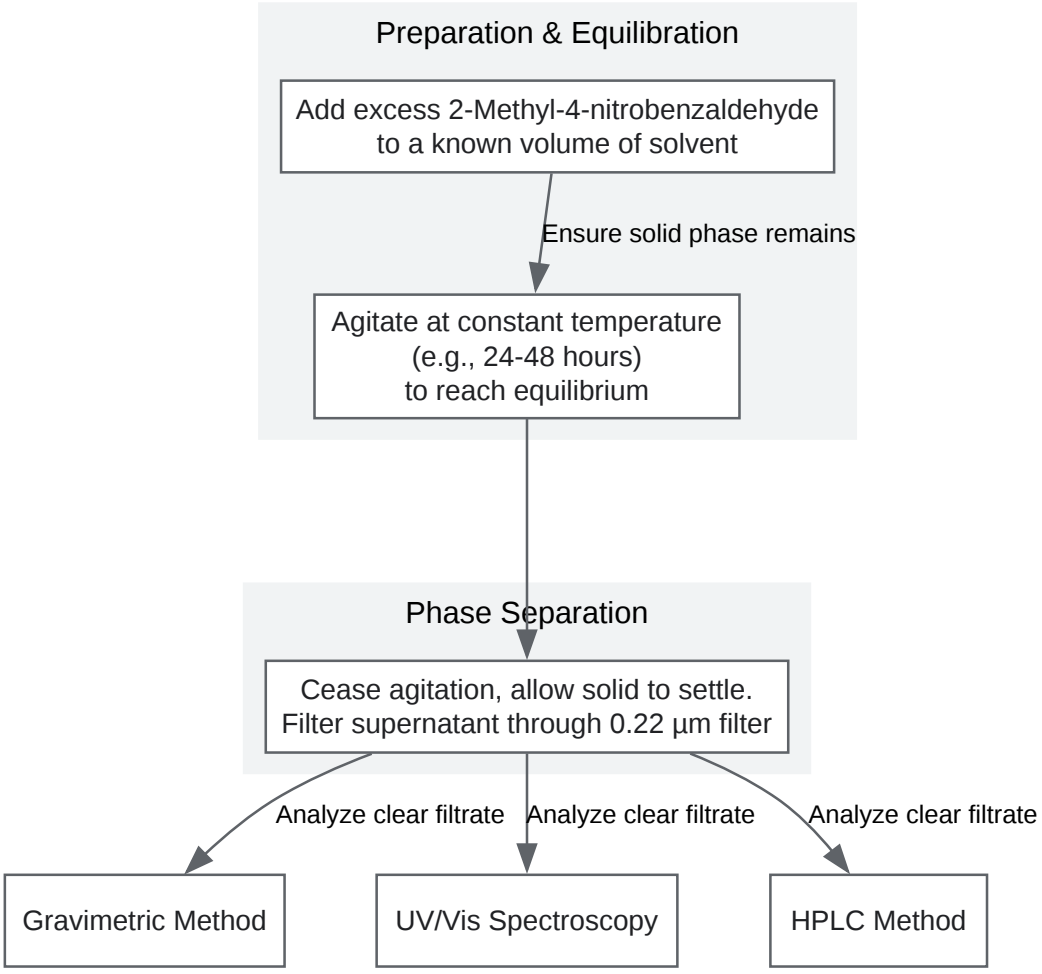
Experimental Protocols for Solubility Determination

The following section provides detailed, self-validating methodologies for the precise quantitative determination of **2-Methyl-4-nitrobenzaldehyde** solubility.

Core Experimental Workflow

The general process for determining thermodynamic solubility involves achieving equilibrium between the solid solute and the solvent, followed by separation and quantification of the dissolved solute.

General Workflow for Solubility Determination



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Caption: General Workflow for Solubility Determination.

Protocol 1: Isothermal Shake-Flask Method (Gravimetric)

This method is considered the "gold standard" for determining thermodynamic solubility due to its directness and reliability.[12][13]

Methodology:

- Preparation: Accurately weigh an excess amount of **2-Methyl-4-nitrobenzaldehyde** into a sealed vessel (e.g., a screw-cap flask). Add a precisely known volume or mass of the chosen solvent. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Place the sealed vessel in a temperature-controlled shaker bath. Agitate the mixture at a constant speed and temperature for a sufficient duration (typically 24-48 hours) to ensure the system reaches thermodynamic equilibrium.[14]
- Phase Separation: Remove the vessel from the shaker and allow it to stand at the same constant temperature until the excess solid has sedimented. Carefully withdraw a sample of the supernatant using a pre-warmed syringe and immediately filter it through a syringe filter (e.g., 0.22 µm PTFE) into a pre-weighed container. This step is critical to remove all undissolved microcrystals.
- Quantification: Accurately weigh the container with the filtrate to determine the mass of the saturated solution.
- Solvent Evaporation: Evaporate the solvent from the filtrate under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the solute).
- Final Weighing: Once the solvent is completely removed, weigh the container again to determine the mass of the dissolved **2-Methyl-4-nitrobenzaldehyde**.
- Calculation: Calculate the solubility in desired units (e.g., g/100 g solvent, mol/L).

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Protocol 2: UV/Vis Spectrophotometry

This method is highly effective for solutes that possess a chromophore, such as the nitroaromatic structure of **2-Methyl-4-nitrobenzaldehyde**.[1][15]

Methodology:

- Determine λmax: Prepare a dilute solution of the compound in the solvent of interest. Scan the solution with a UV/Vis spectrophotometer to find the wavelength of maximum absorbance (λmax).
- Prepare Calibration Curve: Create a series of standard solutions of known concentrations of **2-Methyl-4-nitrobenzaldehyde** in the chosen solvent. Measure the absorbance of each standard at λmax and plot absorbance versus concentration. The resulting linear regression will yield a Beer-Lambert Law equation (y = mx + c).
- Prepare Saturated Solution: Follow steps 1-3 from the Shake-Flask Method (Protocol 3.2) to prepare a saturated, filtered solution.
- Dilution & Measurement: Accurately dilute the filtered saturated solution with the solvent to bring its concentration into the linear range of the calibration curve. Measure the absorbance of this diluted sample at λmax.
- Calculation: Use the Beer-Lambert equation from the calibration curve to calculate the concentration of the diluted sample. Multiply this value by the dilution factor to determine the solubility of the saturated solution.

Protocol 3: High-Performance Liquid Chromatography (HPLC)

HPLC offers high sensitivity and specificity, making it ideal for accurately determining solubility, especially at low concentrations.[16][17]

Methodology:

- Method Development: Develop an HPLC method (e.g., reverse-phase) capable of separating and quantifying **2-Methyl-4-nitrobenzaldehyde**. This includes selecting an appropriate

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column, mobile phase, and detector wavelength.

- Prepare Calibration Curve: Prepare a series of standard solutions of known concentrations. Inject each standard into the HPLC system and create a calibration curve by plotting peak area versus concentration.
- Prepare Saturated Solution: Follow steps 1-3 from the Shake-Flask Method (Protocol 3.2) to prepare a saturated, filtered solution.
- Dilution & Analysis: Accurately dilute the filtered saturated solution with the mobile phase to fall within the concentration range of the calibration curve. Inject the diluted sample into the HPLC system and record the peak area.
- Calculation: Use the linear regression equation from the calibration curve to determine the concentration of the diluted sample. Multiply this value by the dilution factor to find the final solubility.

Data Analysis and Thermodynamic Modeling

Once solubility data has been collected at various temperatures, it can be correlated using thermodynamic models. The modified Apelblat equation is a widely used semi-empirical model that provides an excellent fit for experimental solid-liquid equilibrium data.[18][19][20]

The equation is expressed as: $\ln(x) = A + (B/T) + C \ln(T)$

Where:

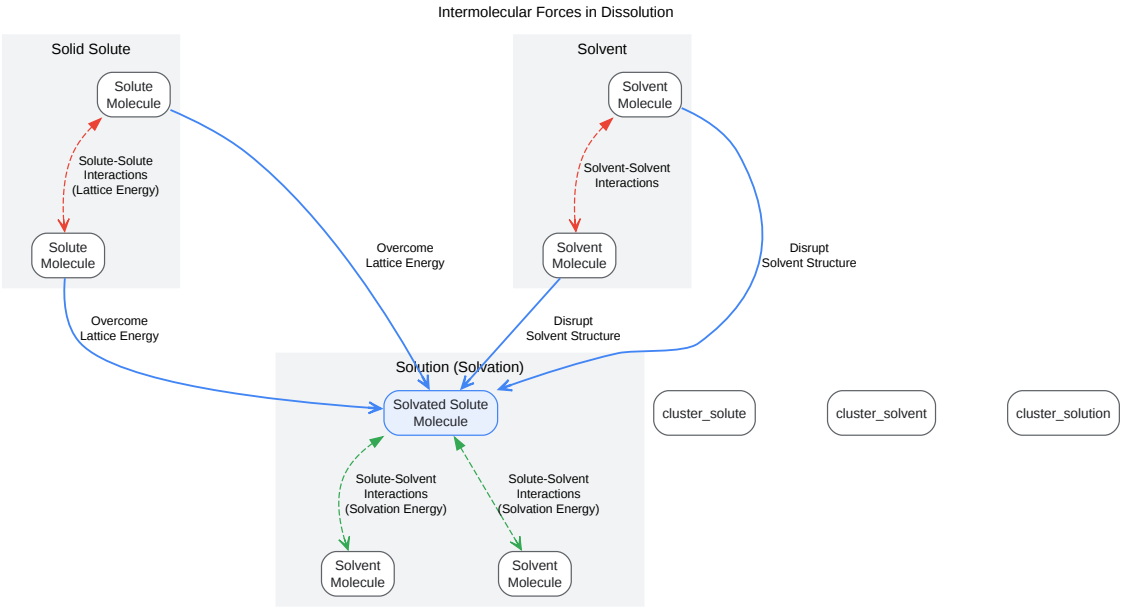
- x is the mole fraction solubility
- T is the absolute temperature in Kelvin
- A, B, and C are empirical parameters determined by fitting the equation to the experimental data.

This modeling allows for the interpolation of solubility at temperatures not experimentally measured and for the calculation of thermodynamic properties of dissolution, such as enthalpy and entropy.[21]

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Molecular Interactions in Dissolution

The process of dissolution can be visualized as a balance between the energy required to break solute-solute and solvent-solvent interactions and the energy gained from forming new solute-solvent interactions.



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Caption: Intermolecular Forces in Dissolution.

For dissolution to occur, the energy released from forming solute-solvent interactions must be sufficient to overcome the energy required to break the solute's crystal lattice and disrupt the solvent's structure.

Safety and Handling

Based on safety data for nitrobenzaldehyde isomers, **2-Methyl-4-nitrobenzaldehyde** should be handled with care.

- Hazards: Likely to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[22][23][24]
- Precautions: Use only in a well-ventilated area or under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[25] Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[25]

Always consult the specific Safety Data Sheet (SDS) for **2-Methyl-4-nitrobenzaldehyde** before use.

Conclusion

While direct quantitative solubility data for **2-Methyl-4-nitrobenzaldehyde** is not readily available in public literature, this guide provides the necessary theoretical foundation and practical, step-by-step experimental protocols to empower researchers to generate this critical data. By employing the isothermal shake-flask method in conjunction with modern analytical techniques like UV/Vis spectrophotometry or HPLC, scientists can produce reliable and accurate solubility profiles. This information is indispensable for advancing the use of this compound in pharmaceutical development, chemical synthesis, and materials science.

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